Dipropyl Tetrachlorophthalate: Physicochemical Architecture & Chromatographic Utility

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Compound of Interest	
Compound Name:	*Dipropyl tetrachlorophthalate*
CAS No.:	*6928-67-2*
Cat. No.:	*B1584409*

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Executive Summary

Dipropyl Tetrachlorophthalate (CAS: 6928-67-2) is a specialized halogenated ester with a precise molecular weight of 388.06 g/mol .[1][2][3][4][5] Unlike ubiquitous plasticizers, this compound serves a distinct role in analytical chemistry as a highly selective, electron-accepting stationary phase for Gas Chromatography (GC). Its unique tetrachlorinated aromatic core induces strong charge-transfer interactions, enabling the separation of complex aromatic isomers that co-elute on standard non-polar columns.

This guide provides a rigorous characterization of the molecule, a validated synthesis protocol, and an analysis of its mechanistic function in separation science.

Part 1: Molecular Identity & Physicochemical Profiling

The high molecular weight of **Dipropyl Tetrachlorophthalate**, relative to its non-chlorinated analog (Dipropyl phthalate, MW ~250), is a direct consequence of the four chlorine atoms

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substituting the aromatic ring hydrogens. This substitution dramatically alters the compound's electron density, density, and retention characteristics.

Structural Specifications

Property	Value	Technical Note
Chemical Name	Dipropyl Tetrachlorophthalate	Also known as Tetrachlorophthalic acid dipropyl ester
CAS Registry Number	6928-67-2	Unique identifier for the specific dipropyl ester
Molecular Formula		High halogen content (Cl ≈ 36.5% by mass)
Molecular Weight	388.06 g/mol	Calculated using IUPAC atomic weights (dominance)
Monoisotopic Mass	385.9646 Da	Useful for Mass Spectrometry (MS) identification
Density	1.37 g/cm³	Significantly denser than water due to heavy halogenation
Boiling Point	174°C @ 133 Pa (1 mmHg)	High boiling point requires vacuum for distillation
Physical State	Viscous Liquid / Low-Melting Solid	Often appears as a gum or viscous oil in GC applications

Isotopic Distribution

For researchers using Mass Spectrometry, the isotopic signature is distinct due to the four chlorine atoms. The molecular ion cluster will exhibit a characteristic pattern (M, M+2, M+4, M+6, M+8) reflecting the natural abundance of

(75.8%) and

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(24.2%).

- M+0 (386): 100% (Base Peak)
- M+2 (388): ~130% relative abundance
- M+4 (390): ~63% relative abundance

Part 2: Synthetic Pathway & Methodology[8]

The synthesis of **Dipropyl Tetrachlorophthalate** is a classic acid-catalyzed Fischer esterification. However, the steric hindrance and electronic deactivation caused by the four chlorine atoms on the benzene ring require rigorous conditions (extended reflux and water removal) to drive the equilibrium to completion.

Synthesis Workflow Diagram

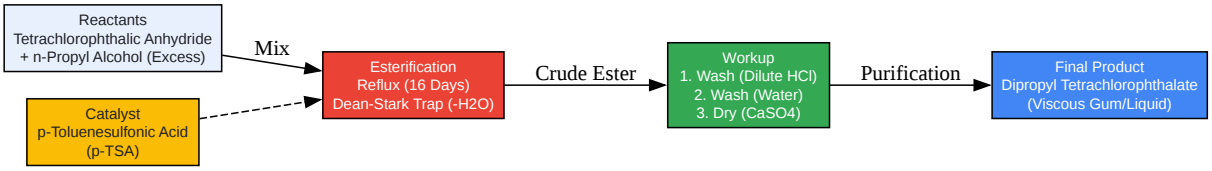

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Figure 1: Synthetic workflow for the production of **Dipropyl Tetrachlorophthalate** via acid-catalyzed esterification.

Detailed Protocol

Objective: Synthesize high-purity **Dipropyl Tetrachlorophthalate** from Tetrachlorophthalic Anhydride (TCPA).

Reagents:

- Tetrachlorophthalic Anhydride (TCPA): 1.0 molar equivalent (e.g., 288 g).

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- n-Propyl Alcohol: 6.0 molar equivalents (large excess to drive equilibrium).
- p-Toluenesulfonic Acid (p-TSA): 2-3 mol% (Catalyst).
- Solvent: Benzene or Toluene (azeotropic agent).

Procedure:

- Setup: Equip a round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Reaction: Combine TCPA, n-propyl alcohol, p-TSA, and solvent. Heat the mixture to reflux.
- Water Removal: Maintain reflux continuously. The reaction is sluggish due to the electron-withdrawing chlorines; historical protocols suggest reflux times up to 16 days for maximum yield, monitoring water collection in the trap.
- Neutralization: Cool the reaction mixture. Wash the organic phase with dilute HCl (to remove metallic impurities/catalyst residues) followed by distilled water until neutral pH.
- Drying: Dry the organic layer over anhydrous Calcium Sulfate (

) or Magnesium Sulfate (

).
- Isolation: Remove the excess solvent and alcohol under reduced pressure (rotary evaporation). The residue is the target ester.

Part 3: Analytical Utility in Gas Chromatography

The primary value of **Dipropyl Tetrachlorophthalate** lies in its function as a Stationary Phase for Gas Chromatography (GC). It is classified as a specific "electron acceptor" phase.

Mechanism of Action: Charge-Transfer Complexation

Unlike standard non-polar phases (like dimethyl polysiloxane) that separate based on boiling point (London dispersion forces), **Dipropyl Tetrachlorophthalate** possesses a highly electron-deficient

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-system.

- The Interaction: The four chlorine atoms pull electron density away from the benzene ring, creating a "Lewis Acid" character.
- The Selectivity: It strongly retains "Lewis Base" analytes—compounds with electron-rich -clouds, such as aromatic hydrocarbons (alkylbenzenes, xylenes).
- Result: It can separate isomers (e.g., meta- vs. para- xylene) that have nearly identical boiling points but different electron densities or steric accessibilities.

Operational Constraints

Researchers must adhere to specific thermal limits to prevent column bleed or degradation:

- Minimum Operating Temperature: 27°C
- Maximum Operating Temperature: 75°C
- Usage: Typically used in packed columns or coated capillaries for low-temperature separations of volatile aromatics.

Separation Logic Diagram

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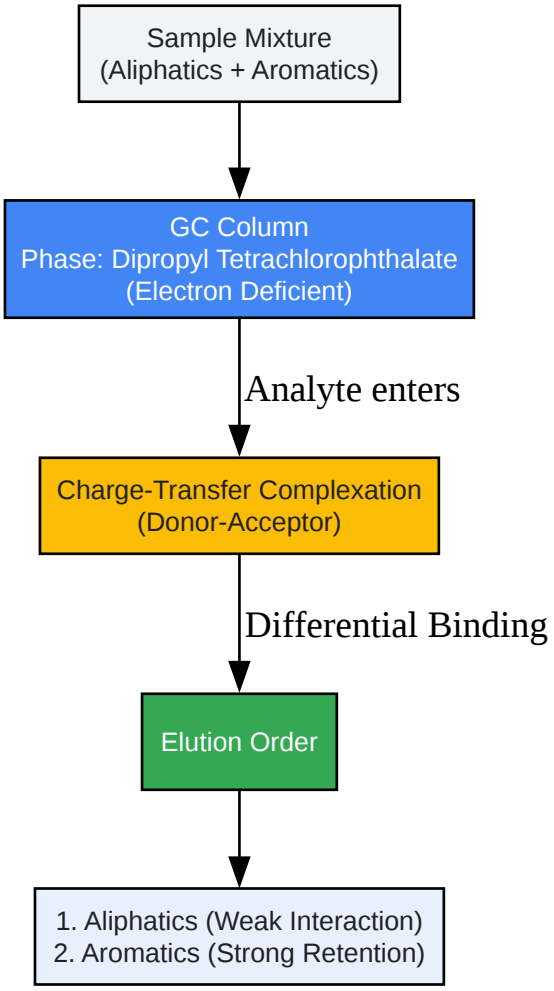

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Figure 2: Mechanistic logic of chromatographic separation using **Dipropyl Tetrachlorophthalate**.

References

- National Institute of Standards and Technology (NIST).**Dipropyl Tetrachlorophthalate** - Gas Chromatography Data.
  - [Link]
- Tokyo Chemical Industry (TCI).Product Specification: **Dipropyl Tetrachlorophthalate** (CAS 6928-67-2).[3][5] TCI Chemicals Product Catalog.

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- Rotzsche, H. (1991). Stationary Phases in Gas Chromatography. Elsevier Science Publishing.[6] (Detailed data on operational temperatures and density).
  - [Link]
- CymitQuimica.

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Sources

- 1. Esters C13-C15 | CymitQuimica [cymitquimica.com]
- 2. Dipropyl Tetrachlorophthalate | 6928-67-2 | TCI EUROPE N.V. [tcichemicals.com]
- 3. Dipropyl Tetrachlorophthalate | 6928-67-2 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 4. Dipropyl Tetrachlorophthalate >98.0%(T) 5g - Order affordable lab supplies at Laboratory Discounter. From microscopes to chemicals, fast delivery in the UK. Browse our range today! [laboratoriumdiscounter.nl]
- 5. เคมี เพื่อการวิจัย ทางด้าน เครื่องสำอาง อาหาร และยา (11239) [myskinrecipes.com]
- 6. dokumen.pub [dokumen.pub]
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